Technical Support Center: Characterization of 1,9-Dibromononane-d18

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Compound of Interest	
Compound Name:	*1,9-DIBROMONONANE-D18*
CAS No.:	*150017-89-3*
Cat. No.:	*B587049*

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Ticket ID: NMR-D18-ASSIGN-001 Subject: Troubleshooting Signal Loss and Peak Assignment in Perdeuterated Alkyl Halides Assigned Specialist: Senior Application Scientist, Spectroscopy Division

Executive Summary

Characterizing **1,9-dibromononane-d18** presents a unique inversion of standard NMR logic. In typical organic synthesis, protons (

H) provide the strongest signals and carbons (

C) are singlets (when decoupled). With a perdeuterated molecule (

), the proton spectrum should be silent, and the carbon spectrum becomes a complex array of multiplets with significantly reduced sensitivity.

This guide addresses the three most common user reports:

- "My sample has no signal." (Relaxation and NOE issues).

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- "The peaks are split and overlapping." (C-D coupling physics).
- "The chemical shifts don't match literature." (Deuterium isotope effects).

Module 1: The "Silent" H NMR (Purity Check)

User Complaint: "I ran a standard proton NMR and see nothing but solvent and grease."

Technical Explanation: This is the expected result. A perfect d18 sample contains no protons. However,

H NMR is the primary tool for determining isotopic purity.

Protocol: Quantitative Residual Proton Analysis

To confirm the "d18" designation (usually >98% D), you must quantify the residual hydrogen (the remaining 2%).

- Internal Standard: Add a known quantity of a non-deuterated standard (e.g., 1,3,5-trimethoxybenzene) that does not overlap with the alkyl region (0.5 – 4.0 ppm).
- Acquisition: Run a standard

  H experiment with

  to ensure full relaxation of the standard.
- Calculation:
  - Integrate the residual peaks in the alkyl region (usually broad lumps due to H-D coupling).
  - Compare against the internal standard integral.
  - Target: Total integral of alkyl region should be < 2% of the theoretical value for the non-deuterated analog.

Module 2: C NMR Signal Optimization

User Complaint: "I ran an overnight

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C scan, but the signal-to-noise (S/N) is terrible, and some peaks are missing."

Root Cause Analysis:

- Splitting Dilution: The signal for a

  carbon is split into a quintet (1:2:3:2:1). The intensity of the central line is only ~30% of a singlet, burying it in noise.

- Loss of NOE: In standard

  C-{

  H} experiments, proton decoupling boosts carbon signals via the Nuclear Overhauser Effect (NOE).[1] Since there are no protons attached to your carbons, this enhancement (up to 200%) is lost.

- Relaxation Saturation (

  ): Protonated carbons relax via dipole-dipole interaction with attached protons. Deuterated carbons lack this efficient pathway, extending

  relaxation times from ~2s to >20s. Standard delays (

) cause severe saturation.

Solution: The Chromium(III) Acetylacetonate Protocol

To force relaxation and recover signal, use a paramagnetic relaxation agent.[2]

Reagents:

- Cr(acac)

  (Chromium(III) acetylacetonate).[2][3][4]

- Solvent: CDCl

  (or solvent of choice).

Step-by-Step Methodology:

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- Preparation: Prepare a 0.05 M solution of Cr(acac)

  in the deuterated solvent (approx. 17 mg per 1 mL).
- Sample Prep: Dissolve your **1,9-dibromononane-d18** in this "doped" solvent.
- Parameter Setup:
  - Pulse Angle:

    or

    (do not use

).
  - Relaxation Delay (

    ): Set to 2.0 seconds (reduced from >30s thanks to Cr).
  - Decoupling: Switch OFF proton decoupling (inverse gated) or keep it on solely to remove solvent coupling (if non-deuterated solvent is used). Note: Since the sample has no protons, decoupling is largely irrelevant for the sample itself but can generate heat.
- Result:

  is reduced to <1s. You can accumulate scans 10x faster.

Workflow Logic: Signal Optimization

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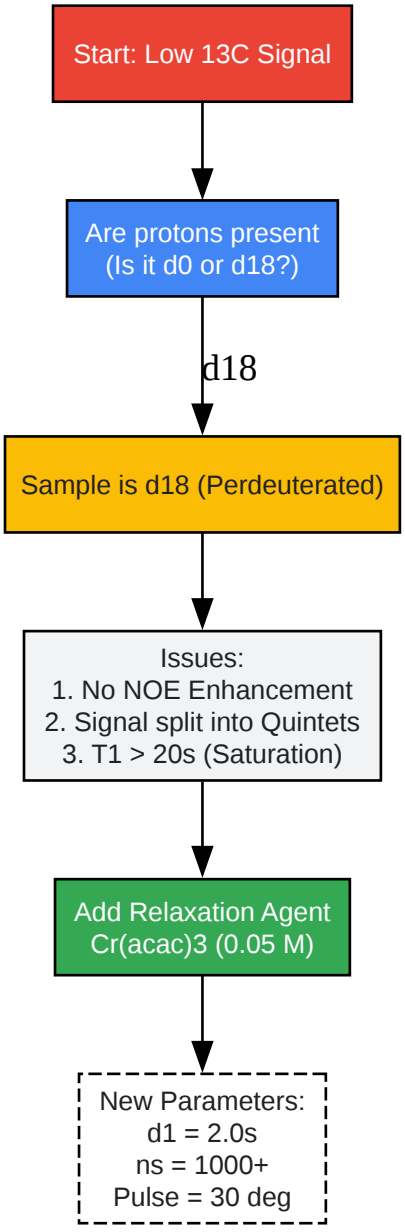

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Figure 1: Decision tree for optimizing

C acquisition parameters for perdeuterated samples.

Module 3: Peak Assignment & Interpretation

User Complaint: "I see peaks, but they are messy multiplets and the chemical shifts are wrong."

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Understanding the Multiplets ( )

Carbon-13 couples to Deuterium (Spin

).

- Multiplicity Rule:

  .

- For a

  group (

  ):

  lines (Quintet).

- Coupling Constant (

  ): The gyromagnetic ratio of H is

  that of D.

  - Typical

    Hz.

  - Expected

    Hz.

- Appearance: You will see quintets spaced by ~20 Hz.

Deuterium Isotope Shifts

Deuterium is heavier than hydrogen, causing a slight shortening of the C-D bond average length. This increases shielding, shifting peaks upfield (lower ppm).

- -shift (1 bond): -0.2 to -0.5 ppm per D.
- -shift (2 bonds): -0.1 ppm per D.

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Assignment Table: 1,9-Dibromononane (H vs. D)

Carbon Position	Type	H-Form Shift (ppm)	H-Form Shift (ppm)	Multiplicity (in d18)	Description
C1, C9	-Br	~34.1	~33.2	Quintet (Hz)	Deshielded by Bromine.
C2, C8	-Br	~32.9	~32.0	Quintet	Distinctive shift.
C3, C7	-Br	~28.2	~27.4	Quintet	Chain internal.
C4, C6	-Br	~28.8	~28.0	Quintet	Chain internal.
C5	Central	~29.1	~28.3	Quintet	Central methylene.

Note: Shifts are approximate. The key identifier is the relative order and the quintet splitting.

Visualizing the Splitting

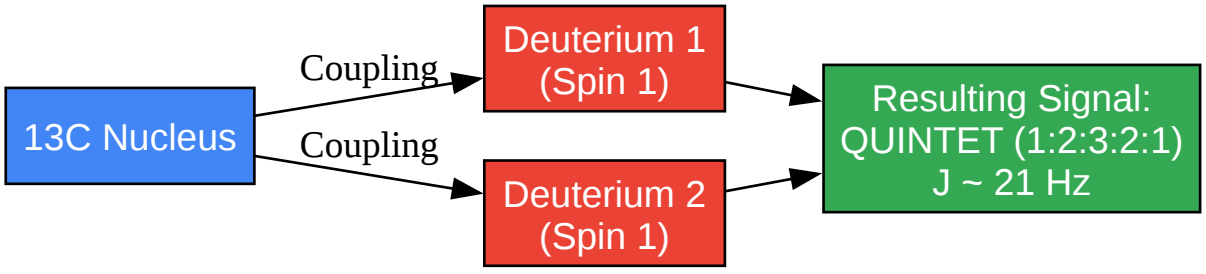

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Figure 2: The coupling of one Carbon-13 to two Deuterium atoms results in a 1:2:3:2:1 quintet pattern, diluting the signal intensity.

Module 4: Advanced Verification

If

C NMR remains ambiguous, use these orthogonal techniques:

H NMR (Deuterium NMR)

This is the "Gold Standard" for this molecule.

- Setup: Tune the probe to the

  H frequency (often requires a broadband probe or a specific

  H coil).

- Solvent: Use a non-deuterated solvent (e.g., CHCl

) to avoid swamping the detector.

- Result: You will see a spectrum that looks exactly like the standard

  H NMR of the non-deuterated analog, but with broader lines (~2-5 Hz width). This confirms the chemical structure and symmetry.

Mass Spectrometry (GC-MS)

- Goal: Confirm d18 vs d17/d16.
- Method: Soft ionization (CI) is preferred to see the molecular ion.
- Analysis: Look for the molecular ion cluster.
  - mass: ~286 amu.
  - mass: ~304 amu.
  - Any signal at 303 or 302 indicates incomplete deuteration.

References

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